

# Technical Guide to the Material Safety of Boc-His(Trt)-Aib-OH

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## Compound of Interest

Compound Name: *Boc-His(Trt)-Aib-OH*

Cat. No.: *B1450075*

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This document provides a comprehensive overview of the material safety data for **Boc-His(Trt)-Aib-OH** (CAS No. 2061897-68-3), a specialized dipeptide derivative crucial in peptide synthesis, particularly in the development of targeted therapeutics.<sup>[1][2]</sup> Due to the limited availability of a complete Safety Data Sheet (SDS) for this specific compound, this guide synthesizes information from available supplier data and the SDS of its constituent components, Boc-His(Trt)-OH and  $\alpha$ -aminoisobutyric acid (Aib).

## Section 1: Chemical Identification and Physical Properties

**Boc-His(Trt)-Aib-OH** is a white to off-white solid used as a building block in the synthesis of peptides.<sup>[1][2]</sup> Its structure incorporates N $\alpha$ -Boc-protected L-histidine with a trityl (Trt) protecting group on the imidazole side chain, and the unnatural amino acid  $\alpha$ -aminoisobutyric acid.<sup>[1]</sup>

| Property            | Value   | Source(s)       |
|---------------------|---|-----------------|
| IUPAC Name          | (S)-2-(2-((tert-butoxycarbonyl)amino)-3-(1-trityl-1H-imidazol-4-yl)propanamido)-2-methylpropanoic acid  | [2][3][4][5]    |
| CAS Number          | 2061897-68-3  | [1][3][5]       |
| Molecular Formula   | C34H38N4O5  | [1][3][5]       |
| Molecular Weight    | 582.7 g/mol   | [1][3][6]       |
| Appearance          | White to off-white solid  | [2]             |
| Purity              | Typically >95% by HPLC  | [1]             |
| Solubility          | Soluble in common peptide synthesis solvents like DMF and NMP; slightly soluble in Chloroform and DMSO. | [1][2]          |
| Storage Temperature | Recommended at -20°C or 2-8°C in a dry environment.   | [1][2][4][7][8] |

## Section 2: Hazard Identification and GHS Classification

While a full GHS classification for **Boc-His(Trt)-Aib-OH** is not widely available, supplier information indicates the following hazards. It is prudent to handle this compound with the potential hazards of its components in mind.

| Hazard Information       | Classification & Precautionary Statements  |
|--------------------------|--|
| Signal Word              | Warning  |
| GHS Pictogram            | GHS07 (Exclamation Mark)   |
| Hazard Statements        | H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.   |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray.<br>P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Note: This information is based on supplier data and may not be exhaustive.[4][7]

The individual components suggest the following potential hazards:

- Boc-His(Trt)-OH: May be harmful if inhaled, swallowed, or absorbed through the skin. It may cause irritation to the skin, eyes, and respiratory tract.[9]
- $\alpha$ -Aminoisobutyric acid (Aib): May cause eye irritation.[10][11]

## Section 3: Safe Handling and Storage

Proper handling and storage are critical to maintain the integrity of **Boc-His(Trt)-Aib-OH** and ensure the safety of laboratory personnel.

### Handling:

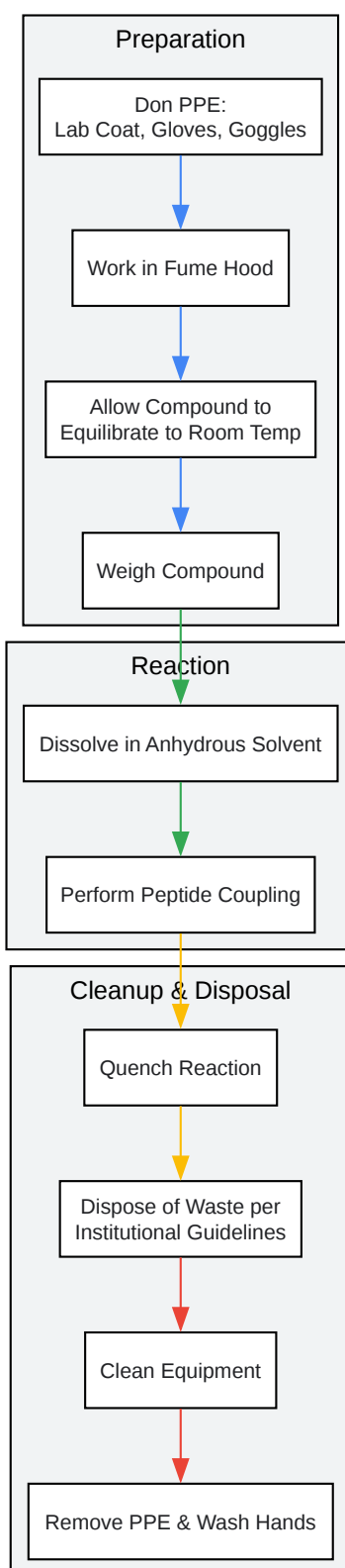
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, gloves, and a lab coat.[9] A dust respirator should be used to avoid inhalation.[9]

- Ventilation: Use in a well-ventilated area, preferably in a chemical fume hood to keep airborne levels low.[9]
- Hygiene: Wash hands thoroughly after handling and before eating, drinking, or smoking.[9] Avoid contact with skin and eyes.[12] Do not breathe dust.[5][9]

## Storage:

- Conditions: Store in a tightly sealed container in a cool, dry place.[1][13] Recommended storage temperatures are -20°C or 2-8°C to prevent degradation.[1][2][4][7][8]
- Incompatibilities: Keep away from strong oxidizing agents.[9]

The following diagram illustrates a general workflow for the safe handling of **Boc-His(Trt)-Aib-OH**.



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Caption: Workflow for Safe Handling of **Boc-His(Trt)-Aib-OH**.

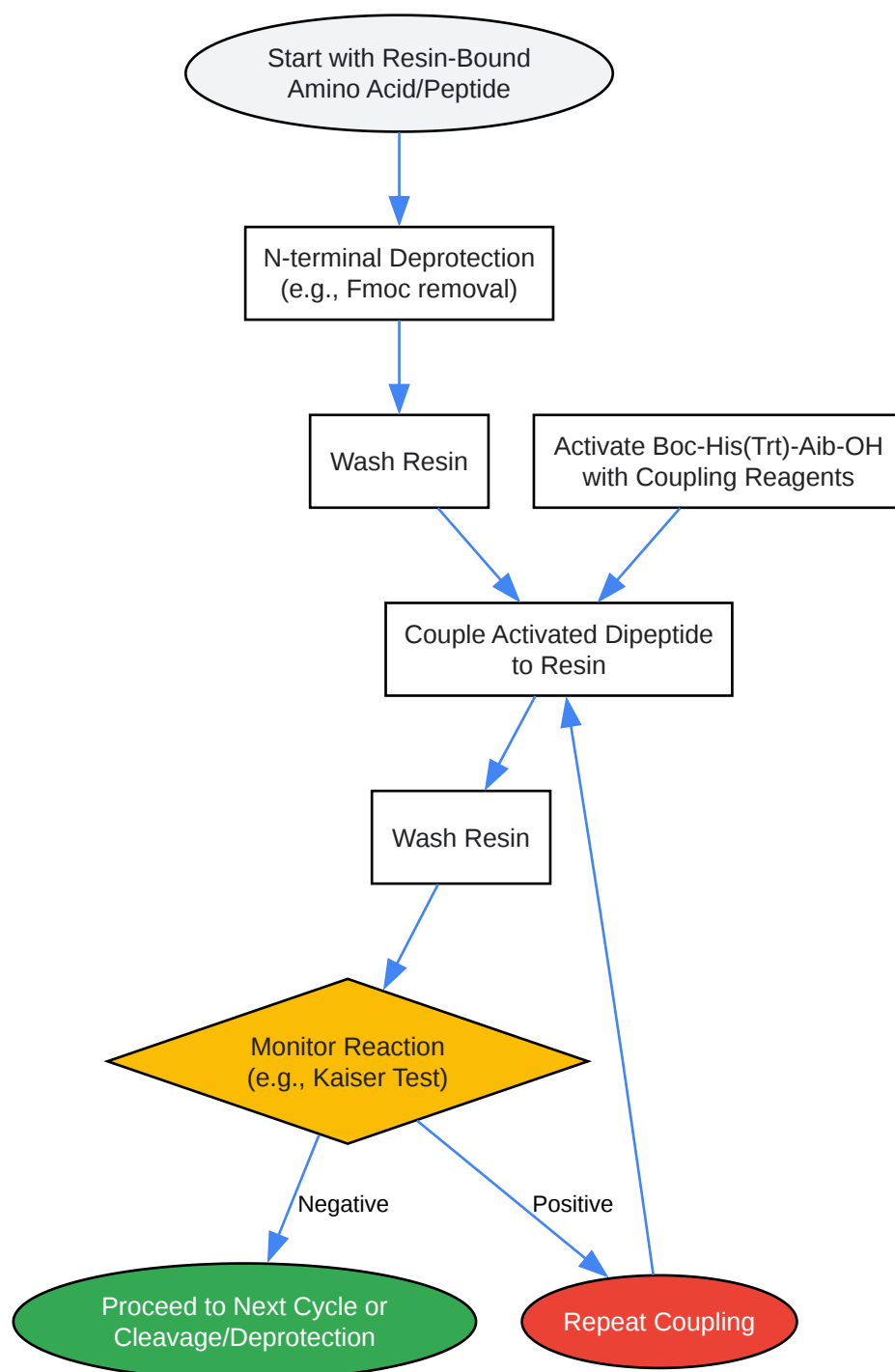
## Section 4: Experimental Protocols

**Boc-His(Trt)-Aib-OH** is primarily used in solid-phase peptide synthesis (SPPS). The following is a generalized experimental protocol for its use in a coupling reaction.

### General Peptide Coupling Protocol:

- Resin Preparation: Swell the resin (e.g., 2-chlorotrityl chloride resin) in a suitable solvent like dichloromethane (DCM).
- Deprotection (if applicable): If extending a peptide chain, remove the N-terminal protecting group (e.g., Fmoc) from the resin-bound peptide.
- Activation of **Boc-His(Trt)-Aib-OH**:
  - Dissolve **Boc-His(Trt)-Aib-OH** in an anhydrous solvent such as DMF or NMP.[\[1\]](#)
  - Add a coupling reagent (e.g., HATU, HBTU) and a base (e.g., DIEA, NMM) to the solution to form the activated ester. A patent describes dissolving Boc-His(Trt)-OH and an activator in a solvent, then adding a coupling reagent to obtain an activated ester solution.[\[14\]](#)
- Coupling:
  - Add the activated **Boc-His(Trt)-Aib-OH** solution to the prepared resin.
  - Agitate the mixture for a specified time (e.g., 1-2 hours) at room temperature to allow for complete amide bond formation.[\[13\]](#)
- Washing: After the coupling reaction, wash the resin extensively with solvents like DMF and DCM to remove any unreacted reagents and byproducts.[\[13\]](#)
- Monitoring: Perform a qualitative test (e.g., Kaiser test) to confirm the completion of the coupling reaction.[\[13\]](#)

The following diagram outlines the logical steps in a typical peptide synthesis cycle involving this dipeptide.



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Caption: Logical Flow of a Peptide Synthesis Coupling Step.

## Section 5: First Aid and Emergency Procedures

In the absence of specific data for **Boc-His(Trt)-Aib-OH**, the following first-aid measures, based on its components, are recommended.

| Exposure Route | First Aid Measures  |
|----------------|---|
| Inhalation     | Move the person to fresh air. If not breathing, give artificial respiration.[9][12]   |
| Skin Contact   | Wash off with soap and plenty of water.[9][12]  |
| Eye Contact    | Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9][12] |
| Ingestion      | Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.[9][12]                   |

## Section 6: Stability and Reactivity

- **Stability:** The compound is stable under recommended storage conditions.[9]
- **Conditions to Avoid:** Avoid moisture, heat, and strong oxidizing agents.[9] The Boc and Trt protecting groups are acid-labile and can be cleaved by acids like trifluoroacetic acid (TFA). [1]
- **Hazardous Decomposition Products:** Upon combustion, it may produce oxides of carbon (CO, CO<sub>2</sub>) and nitrogen (NO<sub>x</sub>).[9]

## Section 7: Toxicological and Ecological Information

Detailed toxicological and ecological data for **Boc-His(Trt)-Aib-OH** are not available. The toxicological properties have not been thoroughly investigated.[15] It is recommended to handle the substance as potentially harmful. No data is available on its ecotoxicity or biodegradability.[9] Discharge into the environment should be avoided.[15]

## Section 8: Disposal Considerations



Dispose of waste material in accordance with federal, state, and local environmental control regulations.[9] It is advisable to contact a licensed professional waste disposal service.[15]

Disclaimer: This document is intended as a guide and is based on currently available information. It is not a substitute for a formal Material Safety Data Sheet. Users should exercise caution and consult all available safety information before handling this product. The responsibility for safe handling lies with the user.

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